

# Application Notes and Protocols: Lactaroviolin as a Natural Dye and Bioactive Compound

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## Compound of Interest

Compound Name: *Lactaroviolin*

Cat. No.: *B1209813*

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## Abstract

**Lactaroviolin** is a naturally occurring violet-red pigment found in mushrooms of the *Lactarius* genus, particularly *Lactarius deliciosus*. Chemically classified as a guaiane sesquiterpenoid, its vibrant color and azulene core structure present opportunities for its use as a natural dye.[1] Furthermore, emerging research into the biological activities of sesquiterpenoids suggests potential applications for **Lactaroviolin** in life sciences and drug development. These application notes provide a summary of the current knowledge on **Lactaroviolin**, detailing its properties as a natural colorant and its known biological activities. Detailed protocols for extraction, dyeing, and biological assessment are provided to facilitate further research and application development.

## Chemical and Physical Properties

**Lactaroviolin** is a sesquiterpenoid aldehyde with the molecular formula  $C_{15}H_{14}O$ . [1] It presents as purple crystals with a melting point of  $58^{\circ}C$ . [2] A key characteristic of **Lactaroviolin** is its solubility in common organic solvents and its practical insolubility in water. [2]

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O	[1]
Molecular Weight	210.27 g/mol	[2]
Appearance	Purple crystals	[2]
Melting Point	58 °C	[2]
Solubility	Soluble in organic solvents, insoluble in water	[2]
Chemical Class	Guaiane Sesquiterpenoid	[3][4][5]

## Application as a Natural Dye

Extracts from *Lactarius deliciosus*, containing **Lactaroviolin** and other azulene derivatives, have been successfully used to dye wool yarns, yielding a range of cream and brown colors.[6] The final color is dependent on the concentration of the dye extract and the mordant used.

## Quantitative Dyeing Data

The following tables summarize the colorimetric data obtained from dyeing wool yarn with an extract of *Lactarius deliciosus*.

Table 1: Color Measurements of Wool Dyed with *L. deliciosus* Extract[3]

Mordant	Concentration (g/L)	L	a	b	C	h	K/S	Color
Without Mordant	1	60.83	5.81	22.86	23.59	75.74	3.87	Cream
2	55.50	7.33	23.07	24.20	72.37	5.32	Cream	
3	53.28	7.96	22.94	24.28	70.85	6.06	Grayish Brown	
Potash Alum	1	58.24	8.12	25.51	26.77	72.35	5.18	Fawn (Fulvous)
2	52.50	8.76	25.24	26.71	70.86	7.48	Fawn (Fulvous)	
3	46.70	9.21	23.72	25.44	68.78	9.92	Brown	
Ferrous Sulfate	1	46.83	15.19	31.44	34.91	64.21	16.68	Bombay Brown
2	41.80	9.97	23.29	25.34	66.82	16.62	Dark Brown	
3	41.36	9.56	22.18	24.15	66.69	16.14	Dark Brown	

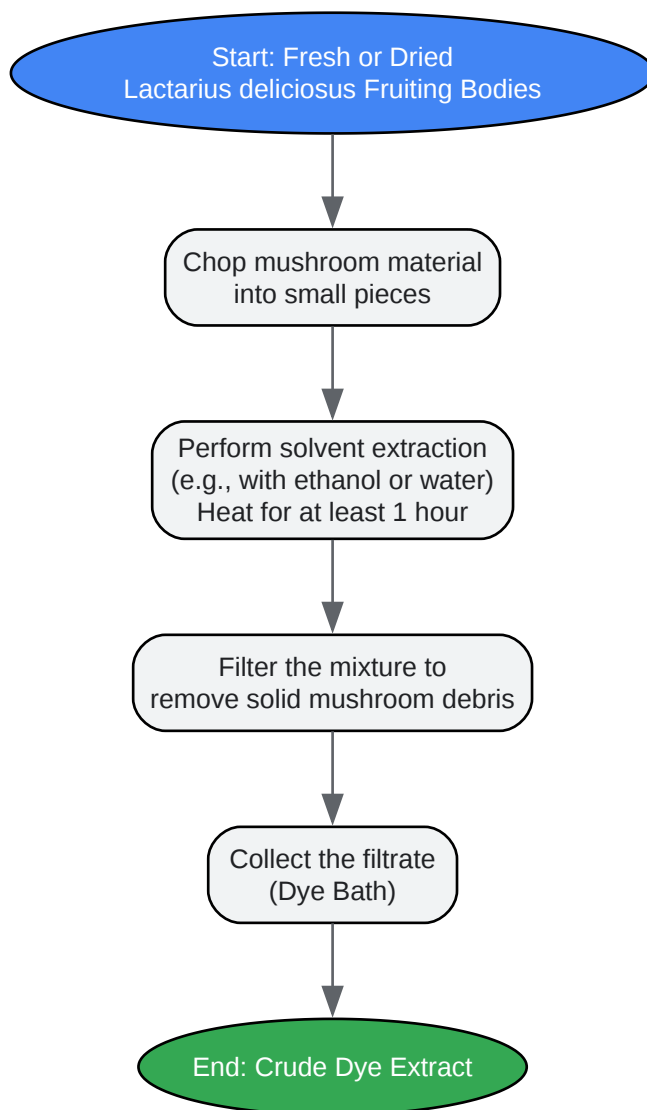
Table 2: Fastness Properties of Wool Dyed with *L. deliciosus* Extract[6]

Mordant	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)	Washing Fastness
Without Mordant	3/4	2/3	3
Potash Alum	4	3	3/4
Ferrous Sulfate	4/5	3/4	4

(Fastness graded on a scale of 1 to 5, where 5 is excellent)

## Experimental Protocols

This protocol describes the preparation of a crude dye extract from the fruiting bodies of *Lactarius deliciosus*.



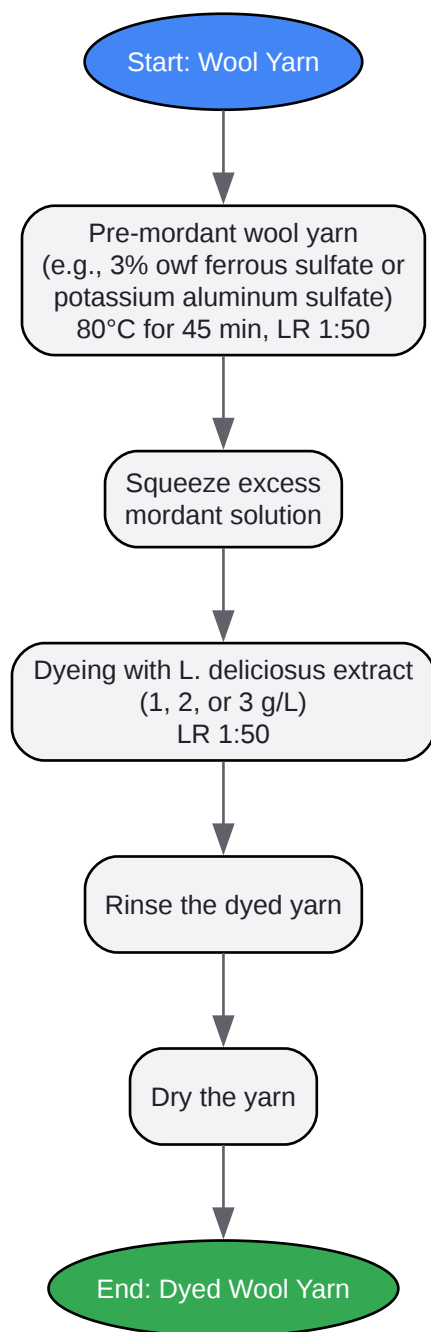
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Extraction of Dye from *L. deliciosus*

Methodology:

- Preparation of Mushroom Material: Fresh or dried fruiting bodies of *Lactarius deliciosus* are chopped into small pieces to increase the surface area for extraction.<sup>[7]</sup>
- Solvent Extraction: The chopped mushroom material is placed in a suitable solvent such as ethanol or water. The mixture is heated for at least one hour to extract the pigments into the solvent.<sup>[7]</sup>
- Filtration: The mixture is then filtered to remove the solid mushroom debris.
- Dye Bath Preparation: The resulting colored filtrate is the crude dye extract, which can be used directly as a dye bath.

This protocol details the pre-mordanting and dyeing process for wool yarn using the prepared *Lactarius deliciosus* extract.<sup>[6]</sup>



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## Wool Dyeing Workflow

### Methodology:

- Pre-mordanting: The wool yarns are treated with a 3% on weight of fiber (owf) solution of a mordant, such as ferrous sulfate or potassium aluminum sulfate. The process is carried out

at 80°C for 45 minutes with a liquor ratio of 1:50.[6]

- Squeezing: After mordanting, the yarns are squeezed to remove excess mordant solution without rinsing.[6]
- Dyeing: The mordanted wool is then immersed in the dye bath prepared from the *Lactarius deliciosus* extract at concentrations of 1, 2, or 3 g/L. The dyeing is performed at a liquor ratio of 1:50.[6]
- Rinsing and Drying: Following the dyeing process, the yarn is thoroughly rinsed and dried.

## Biological Activity and Potential Applications

**Lactaroviolin**, as a guaiane-type sesquiterpenoid, belongs to a class of compounds known for a wide range of biological activities, including anti-inflammatory, antibacterial, and antitumor effects.[3][4][5]

## Summary of Known Biological Activities

A study on three sesquiterpenoids from *Lactarius* species, including **Lactaroviolin**, revealed the following activities:

- Mutagenic Activity: All three compounds, including **Lactaroviolin**, showed weak mutagenic activity in the Ames Salmonella assay.[6]
- Cytotoxic Activity: **Lactaroviolin** demonstrated moderate cytotoxic activity against Ehrlich ascitic tumour cells and L1210 cells.[6]
- Antimicrobial Activity: Another tested sesquiterpene alcohol from the same study exhibited weak antibacterial activity, while **Lactaroviolin** itself did not show significant antibacterial, antifungal, or algicidal activity in that specific study.[6] However, crude extracts of *Lactarius deliciosus* have shown antimicrobial activity against various bacteria.[8]

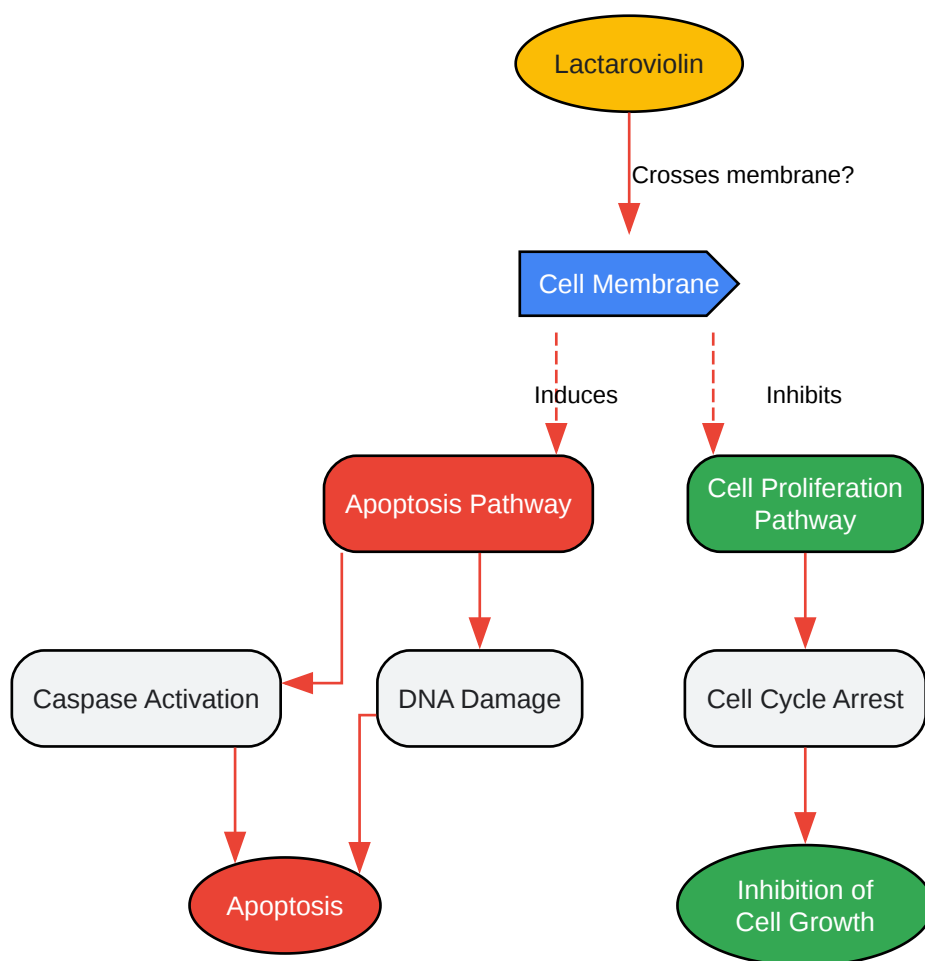
Table 3: Summary of Investigated Biological Activities of **Lactaroviolin**

Activity	Assay	Result	Reference
Mutagenicity	Ames Salmonella assay	Weakly mutagenic	[6]
Cytotoxicity	Ehrlich ascitic tumour cells	Moderately cytotoxic	[6]
L1210 cells	Moderately cytotoxic	[6]	
Antimicrobial	Bacteria, fungi, algae	No significant activity	[6]

## Potential Signaling Pathways for Further Investigation

While the specific signaling pathways modulated by **Lactaroviolin** have not been elucidated, its cytotoxic activity suggests potential interference with key cellular processes. Based on the known mechanisms of other cytotoxic sesquiterpenoids, the following pathways represent logical targets for future investigation.





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### Hypothetical Signaling Pathways

## Potential as a Biological Stain or Probe

The inherent color and azulene structure of **Lactaroviolin** suggest its potential use as a biological stain for microscopy. Furthermore, azulene derivatives have been explored as fluorescent probes for bioimaging, indicating that **Lactaroviolin** could be chemically modified to develop novel probes for cellular and molecular research.[9]

## Future Directions

Further research is warranted to fully explore the potential of **Lactaroviolin**. Key areas for future investigation include:

- **Purification and Characterization:** Development of a standardized protocol for the extraction and purification of **Lactaroviolin** to enable more precise studies on its properties and activities.
- **Dyeing Optimization:** Investigation into the use of purified **Lactaroviolin** as a dye and the optimization of dyeing conditions for various natural and synthetic fibers.
- **Biological Activity Screening:** A comprehensive screening of **Lactaroviolin** for a broader range of biological activities, including antiviral, anti-inflammatory, and more specific anticancer effects.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways affected by **Lactaroviolin** to understand its cytotoxic and other biological effects.
- **Toxicity Assessment:** In-depth toxicological studies are necessary to determine the safety profile of **Lactaroviolin** for any potential therapeutic or in-vivo diagnostic applications.
- **Development as a Bio-probe:** Chemical modification of the **Lactaroviolin** structure to enhance its fluorescent properties for applications in cellular imaging.

Disclaimer: The information provided in these application notes is for research and development purposes only. **Lactaroviolin** is not approved for human or veterinary use. Appropriate safety precautions should be taken when handling this compound.

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